

Intermetallic Phases and Solid Solutions

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Compound of Interest

Compound Name: Copper-silicide

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The Cu-Si system consists of terminal solid solutions, (Cu) and (Si), and several intermediate phases. The copper-rich side of the diagram is particularly complex, featuring numerous intermetallic compounds.^{[1][3]} Many of these phases, such as β and δ , are only stable at high temperatures and cannot be retained by quenching.^{[4][5]} The η phase (Cu_3Si) is notable for its polymorphic nature, existing in three different modifications: η , η' , and η'' .^{[1][6]}

Table 1: Crystal Structure and Composition of Phases in the Cu-Si System

Phase	Composition (at.% Si)	Pearson Symbol	Crystal System	Space Group	Notes
(Cu)	0 - 11	cF4	Cubic	Fm-3m	FCC solid solution of Si in Cu.[3]
β	14.3 - 16.5	cI2	Cubic	Im-3m	High-temperature bcc phase.[3][4]
γ	22.7 - 26.3	hR*	Rhombohedral	R-3m	[3]
γ'	24.1 - 26.3	hR*	Rhombohedral	R-3	Intermediate temperature modification. [3][6]
γ'' (η'')	24.3 - 26.3	o**	Orthorhombic	-	Low-temperature modification of Cu ₃ Si.[3][6]
δ	17 - 18	cP20	Cubic	P4 ₁ 32	β Mn prototype structure.[3]
ϵ	~21.2 (Cu ₁₅ Si ₄)	cI176	Cubic	I-43d	Stability is debated; may be kinetically inhibited.[1][4][5]
η	24.1 - 26.3	hR*	Rhombohedral	R-3m	High-temperature modification of Cu ₃ Si.[1][6]

Phase	Composition (at.% Si)	Pearson Symbol	Crystal System	Space Group	Notes
η'	24.1 - 26.3	hR*	Rhombohedral	R-3	Intermediate temperature modification of Cu_3Si . [1] [6]
(Si)	~100	cF8	Cubic	Fd-3m	Diamond cubic solid solution of Cu in Si. [3]

Note: The nomenclature for the polymorphic forms of Cu_3Si (γ and η) can be inconsistent in literature. This table reflects common designations.[\[1\]](#)[\[3\]](#)

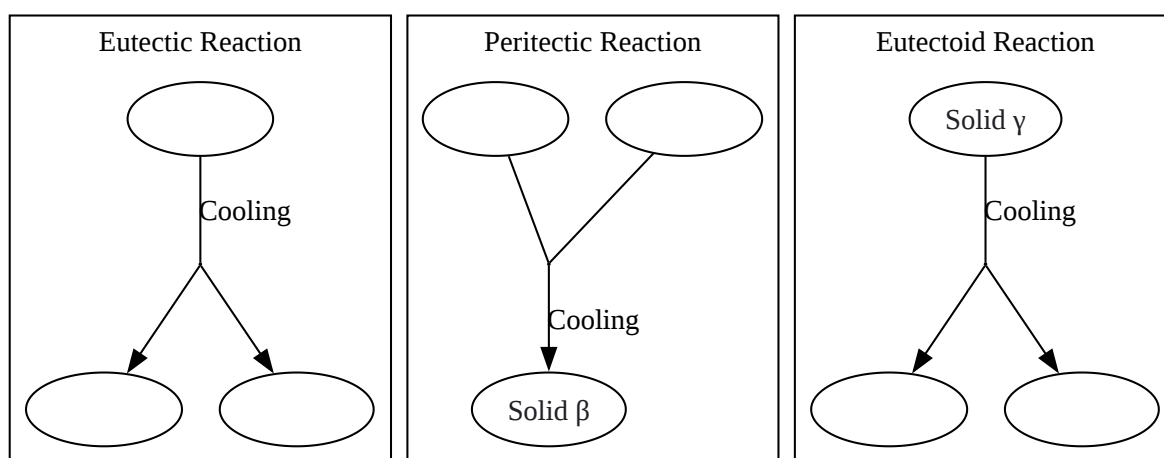
Invariant Reactions

The transformations within the Cu-Si system are governed by several invariant reactions, where three phases are in equilibrium at a specific temperature and composition. These include eutectic, peritectic, eutectoid, and peritectoid reactions.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 2: Key Invariant Reactions in the Cu-Si System

Reaction Type	Temperature (°C)	Approx. Composition (at.% Si)	Reaction Equation
Peritectic	1023	~11	$L + (Cu) \leftrightarrow \beta$
Peritectic	842	~15	$L + \beta \leftrightarrow \kappa$
Eutectic	802.5	12.1	$L \leftrightarrow (Cu) + \kappa$
Eutectoid	780	~12	$\kappa \leftrightarrow (Cu) + \gamma$
Congruent Melting	859	25	$L \leftrightarrow \eta$
Peritectoid	735	~17.5	$\beta + \delta \leftrightarrow \gamma$
Eutectoid	710	~16	$\beta \leftrightarrow (Cu) + \gamma$
Eutectoid	552	~12.5	$\kappa \leftrightarrow (Cu) + \eta''$

Data synthesized from multiple sources, precise values may vary slightly between assessments.[\[1\]](#)[\[11\]](#)



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Figure 1: Visualization of key invariant solid-state reactions.

Experimental Determination Protocols

The determination of the Cu-Si phase diagram is accomplished through a combination of experimental techniques designed to identify phase transition temperatures, crystal structures, and compositions.^{[1][4]}

1. Sample Preparation and Synthesis:

- **Alloy Preparation:** High-purity copper and silicon are weighed to precise compositions and melted together, often using induction melting in a vacuum or inert atmosphere to prevent oxidation.^[6] Alternatively, powder metallurgy techniques can be employed.^[12]
- **Homogenization:** The resulting alloys are annealed at elevated temperatures for extended periods (e.g., 24 hours or more) to ensure a uniform chemical composition and achieve thermodynamic equilibrium.^[6]

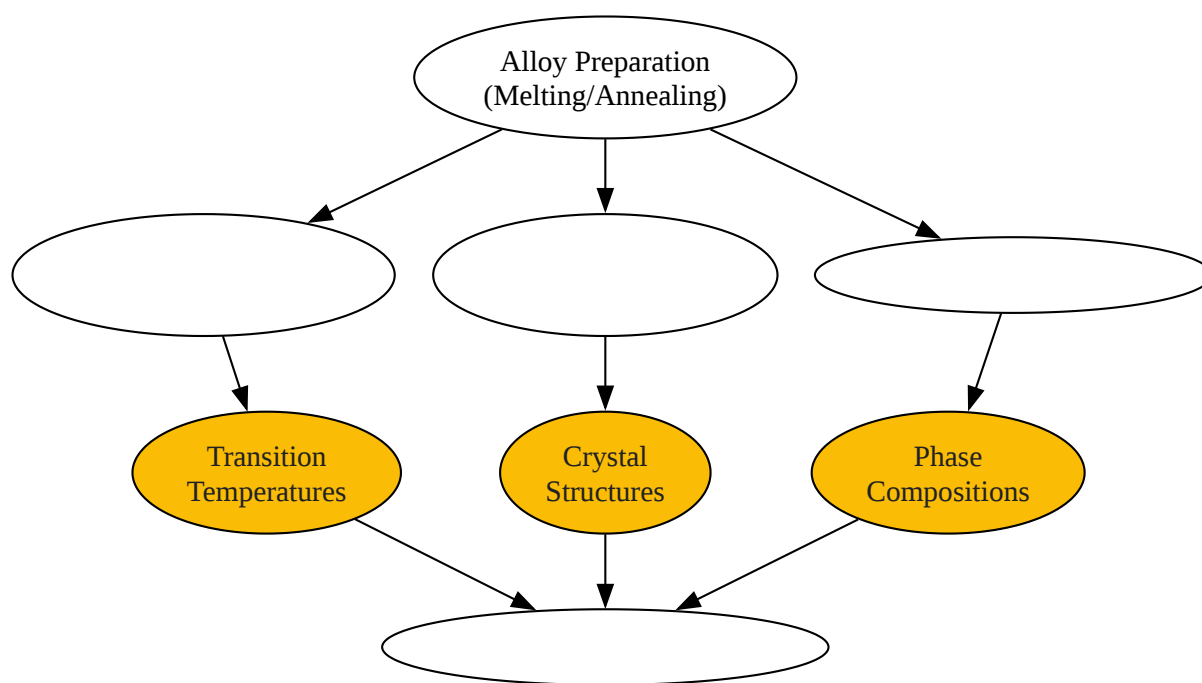
2. Thermal Analysis:

- **Differential Thermal Analysis (DTA):** This is a primary technique for identifying the temperatures of phase transformations.^{[1][4]} A sample is heated or cooled at a controlled rate alongside a thermally inert reference material. Phase transitions, which are endothermic or exothermic, are detected as temperature differences between the sample and the reference. These events correspond to liquidus, solidus, eutectic, and other transformation temperatures.^[13]

3. Structural and Compositional Analysis:

- **X-ray Diffraction (XRD):** XRD is essential for identifying the crystal structure of the phases present in an alloy at different temperatures.^{[4][12]} By analyzing the diffraction patterns, the specific phases (e.g., η'' , η' , η) can be determined. High-temperature XRD allows for in-situ analysis of phases that are not stable at room temperature.^{[5][6]}
- **Microscopy and Microanalysis:**
 - **Optical and Scanning Electron Microscopy (SEM):** These methods are used to visualize the microstructure of the alloys, revealing the morphology, distribution, and relative amounts of the different phases.^{[4][5]}

- Electron Probe Microanalysis (EPMA): This technique provides quantitative chemical analysis of the individual phases observed in the microstructure, allowing for the precise determination of phase boundaries.[1][4]



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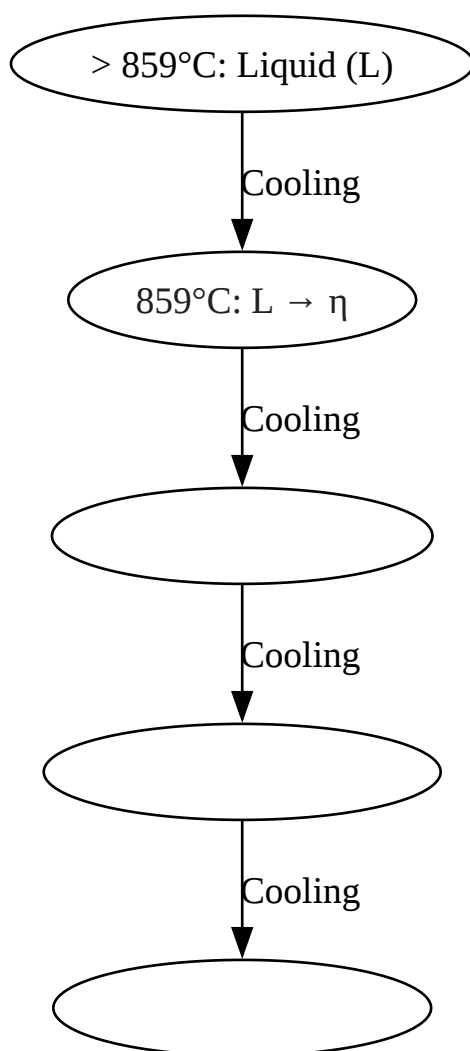
Figure 2: Experimental workflow for phase diagram determination.

Phase Transformation Pathway: Cooling of a Cu-25at%Si Alloy

To illustrate the phase transformations, consider the cooling of an alloy with a composition of approximately Cu-25at%Si from the liquid state. This composition is close to the congruently melting η phase.

- Above 859°C: The alloy is a homogeneous liquid (L).

- At 859°C: The liquid begins to solidify directly into the high-temperature η phase. This is a congruent melting point, so the entire liquid transforms to η at this constant temperature.[\[1\]](#)
- Between 859°C and ~620°C: The alloy consists entirely of the solid η phase.
- At ~620°C: A polymorphic transformation begins, with the η phase transforming into the intermediate-temperature η' phase.[\[1\]](#)
- Between ~620°C and ~570°C: The alloy consists of the solid η' phase.
- At ~570°C: A second polymorphic transformation occurs as the η' phase transforms into the low-temperature η'' phase.[\[1\]](#)
- Below ~570°C: The stable phase at room temperature is η'' .



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Figure 3: Cooling pathway for a near-stoichiometric Cu₃Si alloy.

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